

Butyl Lactate: A Technical Guide to its Environmental Profile and Biodegradability

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Compound of Interest

Compound Name: Butyl lactate

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This technical guide provides a comprehensive overview of the environmental impact and biodegradability of **butyl lactate**, a versatile and increasingly popular green solvent. Citing data from numerous studies, this document details the compound's ecotoxicity, environmental fate, and biodegradation pathways. Methodologies for key experimental protocols are described to provide a complete picture for researchers in the field.

Executive Summary

Butyl lactate is an ester of lactic acid and butanol, valued for its excellent solvency power, low toxicity, and favorable environmental profile.^{[1][2]} It is considered a green solvent, readily biodegradable, and derived from renewable resources.^{[3][4]} Its use spans various industries, including coatings, inks, cosmetics, and agrochemicals, where it serves as a safer, more sustainable alternative to traditional petrochemical-based solvents.^{[1][3]} This guide synthesizes the available scientific data on its environmental characteristics to support its safe and responsible use.

Environmental Fate and Transport

The environmental fate of a chemical describes its transport and transformation in various environmental compartments. **Butyl lactate** exhibits properties that suggest a low environmental persistence.

Key parameters indicate that if released into the environment, **butyl lactate** is not expected to adsorb significantly to soil or sediment and has a low potential for bioaccumulation in aquatic organisms.[3] Hydrolysis and volatilization are identified as important fate processes. Furthermore, environmental assessments have shown that **butyl lactate** does not meet the criteria to be classified as Persistent, Bioaccumulative, and Toxic (PBT).[5]

Table 1: Environmental Fate and Transport Parameters for **Butyl Lactate**

Parameter	Value	Interpretation	Source
Bioconcentration Factor (BCF)	3	Low potential for bioaccumulation in aquatic organisms.	
Soil Adsorption Coefficient (Koc)	10 (estimated)	Very high mobility in soil.	
Hydrolysis Half-Life	85 days (pH 7), 8.5 days (pH 8)	Hydrolysis is a significant degradation pathway, especially in alkaline conditions.	
Volatilization Half-Life (Water)	23 days (model river), 170 days (model lake)	Volatilization is an important fate process from water surfaces.	

Biodegradability

Butyl lactate is consistently reported as a readily biodegradable substance.[3][6] The primary mechanism of its biodegradation is hydrolysis, where it breaks down into naturally occurring and easily metabolized compounds: lactic acid and n-butanol.[1][7]

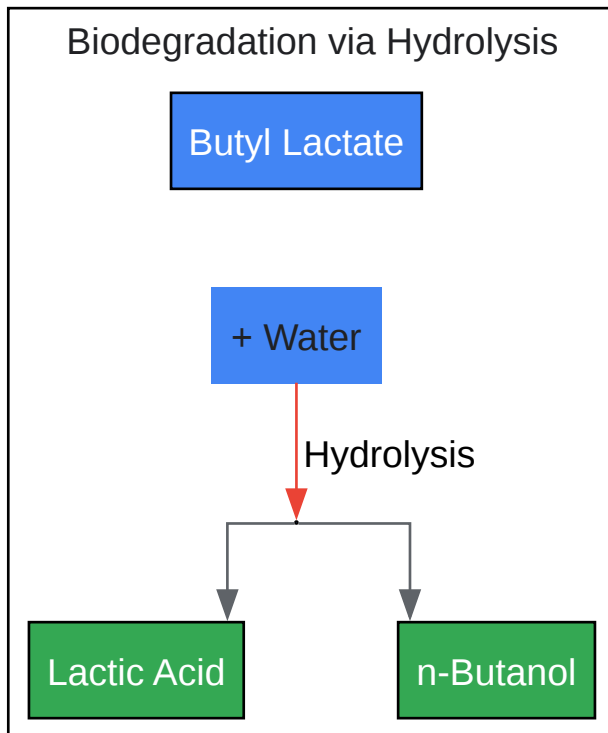
Studies following OECD (Organisation for Economic Co-operation and Development) guidelines confirm its capacity for rapid and complete biodegradation in aquatic environments under aerobic conditions.[3][6]

Table 2: Biodegradability of **Butyl Lactate**

Test Method	Result	Conclusion	Source
OECD 301 Guideline (General)	Degraded >60%	Readily Biodegradable	[3][6]
Closed Bottle Test (e.g., OECD 301D)	22-39% degradation in 5 days	Suggests biodegradation is an important environmental fate process.	[8]

Biodegradation Pathway

The biodegradation of **butyl lactate** is initiated by enzymatic or chemical hydrolysis, which cleaves the ester bond. This process yields lactic acid and n-butanol, both of which are common, simple organic molecules that are readily mineralized by a wide variety of microorganisms in the environment.



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Caption: Hydrolytic degradation pathway of **Butyl Lactate**.

Ecotoxicity

Ecotoxicity studies evaluate the potential adverse effects of a substance on aquatic organisms.

Butyl lactate demonstrates minimal to low toxicity to fish, aquatic invertebrates, and algae.^[3]

The reported effect concentrations are generally well above 1 mg/L, indicating it is not classified as toxic to aquatic life under most regulatory frameworks.

Table 3: Aquatic Ecotoxicity of **Butyl Lactate**

Trophic Level	Species	Endpoint	Value (mg/L)	Exposure	Source
Fish	Danio rerio (Zebrafish)	96h LC ₅₀	75	96 hours	[9] [10]
Invertebrate	Daphnia magna (Water Flea)	48h EC ₅₀	320	48 hours	[10]
Algae	Pseudokirchneriella subcapitata	72-96h EC ₅₀	329	72-96 hours	[11]

LC₅₀ (Lethal Concentration, 50%): The concentration of a chemical which kills 50% of the test animals in a given time. EC₅₀ (Effective Concentration, 50%): The concentration of a chemical which causes a 50% reduction in a measured effect (e.g., immobilization or growth inhibition) in a given time.

Experimental Protocols

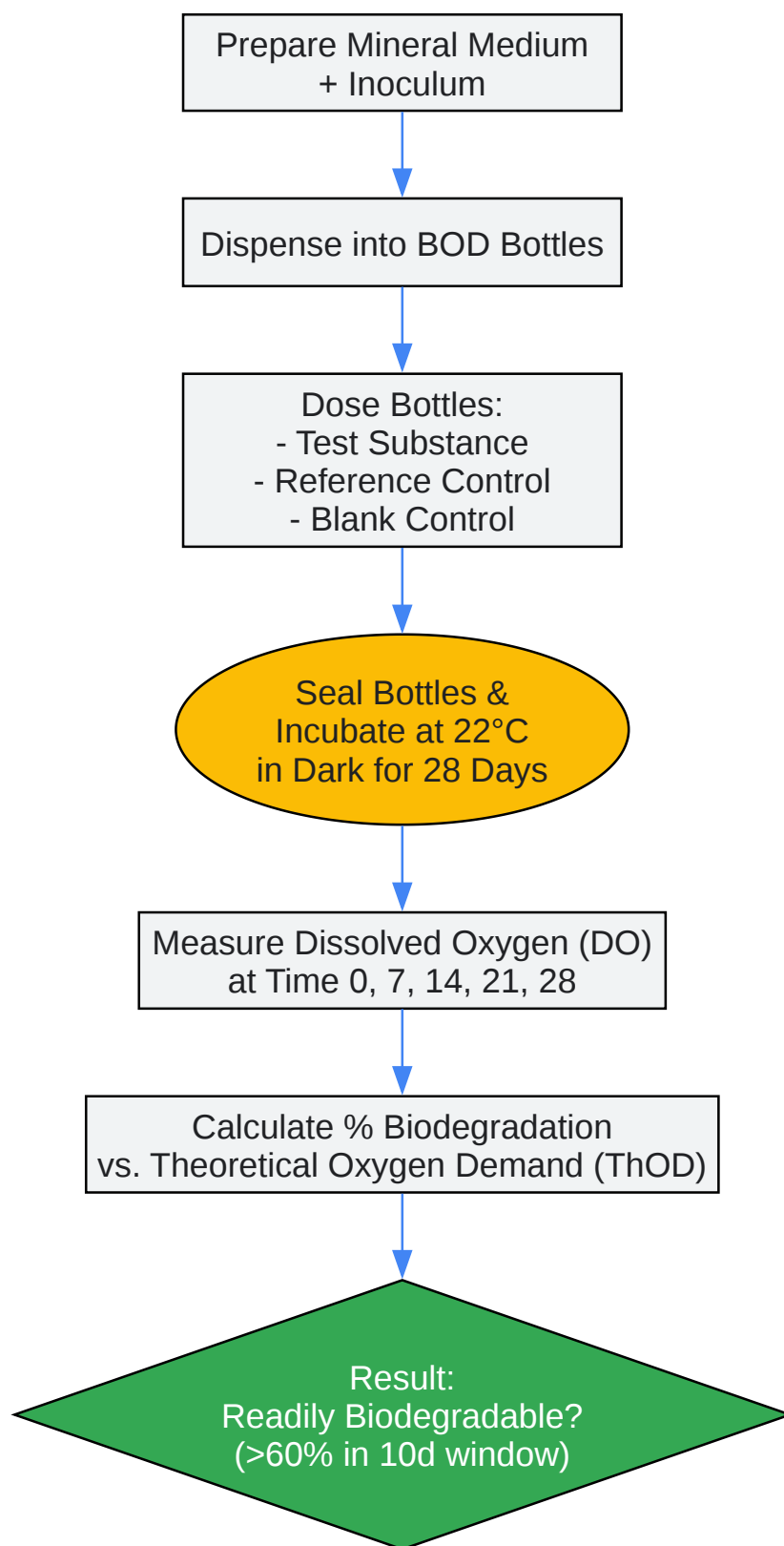
The data presented in this guide are derived from standardized test methods, primarily those established by the OECD. These protocols ensure data quality, consistency, and comparability.

Protocol: Ready Biodegradability - OECD 301D (Closed Bottle Test)

This test assesses the ready biodegradability of a substance in an aerobic aqueous medium by measuring oxygen consumption over a 28-day period.

- Principle: A solution of the test substance in a mineral medium is inoculated with microorganisms (typically from a wastewater treatment plant) and incubated in completely filled, sealed bottles in the dark at a constant temperature. The depletion of dissolved oxygen is measured periodically and is an indirect measure of biodegradation.[\[7\]](#)[\[12\]](#)
- Test Setup:
 - Preparation: A mineral salt medium is prepared and saturated with air.[\[12\]](#)
 - Inoculum: An inoculum, such as the supernatant from settled domestic activated sludge, is added to the mineral medium.[\[13\]](#)
 - Test Vessels: The inoculated medium is dispensed into a series of biochemical oxygen demand (BOD) bottles.
 - Dosing: The test substance is added to the test bottles at a concentration that does not inhibit microbial activity (typically 2-5 mg/L).[\[12\]](#)
 - Controls: Several control sets are run in parallel:
 - Blank Control: Inoculum only, to measure the background respiration of the microorganisms.
 - Reference Control: A readily biodegradable substance (e.g., sodium benzoate) is tested to confirm the viability and activity of the inoculum.[\[12\]](#)
 - Toxicity Control: Test substance plus the reference substance, to check for potential inhibitory effects of the test substance on the microorganisms.
- Incubation: Bottles are sealed and incubated in the dark at 20-22°C for 28 days.[\[12\]](#)
- Measurement: Dissolved oxygen concentration is measured in replicate bottles at the start and at regular intervals (e.g., days 7, 14, 21, and 28) using an oxygen electrode.[\[12\]](#)

- Data Analysis: The percentage of biodegradation is calculated based on the total oxygen consumed by the test substance (corrected for the blank) relative to its Theoretical Oxygen Demand (ThOD).[\[7\]](#)
- Pass Criteria: A substance is considered "readily biodegradable" if it achieves $\geq 60\%$ biodegradation within the 28-day test period and this level is reached within a "10-day window" that begins when 10% biodegradation is first observed.[\[14\]](#)



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Caption: Experimental workflow for the OECD 301D Closed Bottle Test.

Protocol: Aquatic Toxicity Testing

Protocols for fish, daphnia, and algae toxicity testing follow similar principles, exposing organisms to a range of concentrations of the test substance under controlled laboratory conditions.

- OECD 203: Fish, Acute Toxicity Test: Fish (e.g., *Danio rerio*) are exposed to the test substance for 96 hours.[9][15] Mortalities are recorded at 24, 48, 72, and 96 hours to determine the LC_{50} . [1][9] The test is typically run with at least five concentrations in a geometric series and a control group.[1]
- OECD 202: *Daphnia* sp., Acute Immobilisation Test: Young daphnids (<24 hours old) are exposed to the test substance for 48 hours.[5] Immobilisation (the inability to swim) is observed at 24 and 48 hours compared to a control group to calculate the EC_{50} . [6]
- OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test: Exponentially growing cultures of algae (e.g., *Pseudokirchneriella subcapitata*) are exposed to the test substance for 72 hours.[3][16] The inhibition of growth (measured by cell count or biomass) is compared to a control to determine the EC_{50} . [3][17]

Conclusion

The available scientific literature and standardized test data indicate that **butyl lactate** has a favorable environmental profile. It is readily biodegradable, breaking down into simple, non-harmful substances.[1][6] It exhibits low potential for bioaccumulation and low toxicity to aquatic organisms.[3][8] These characteristics, combined with its derivation from renewable resources, solidify its classification as a green solvent, making it a scientifically sound and environmentally responsible choice for a wide range of applications.[3][18]

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